

An In-depth Technical Guide to 3-Cyclopentylpropanal

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Compound of Interest

Compound Name: 3-Cyclopentylpropanal

Cat. No.: B1600739

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This technical guide provides a comprehensive overview of **3-Cyclopentylpropanal**, a versatile aldehyde with significant applications in the chemical and pharmaceutical industries. The document details its chemical identity, physicochemical properties, synthesis protocols, and its role as a valuable intermediate in organic synthesis. This guide is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Chemical Identity

- IUPAC Name: **3-cyclopentylpropanal**[\[1\]](#)
- CAS Number: 6053-89-0[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Cyclopentylpropanal**.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[1][2]
Molecular Weight	126.20 g/mol	[1][3]
Appearance	Liquid	[2]
Purity	≥ 95% (NMR)	[2]
Flash Point	82 °C (179.6 °F) - closed cup	[3]
InChI	1S/C8H14O/c9-7-3-6-8-4-1-2-5-8/h7-8H,1-6H2	[1][3]
InChIKey	UWAOHFMOWBQIJH-UHFFFAOYSA-N	[1][3]
SMILES	C1CCC(C1)CCC=O	[1]

Applications in Research and Development

3-Cyclopentylpropanal is a valuable intermediate in various fields due to its unique molecular structure, which combines a reactive aldehyde group with a cyclopentyl moiety.

- **Flavor and Fragrance Industry:** This compound is utilized as an ingredient in the formulation of flavors and fragrances, contributing a distinct scent profile to consumer products.[2]
- **Pharmaceutical Development:** It serves as a building block in the synthesis of diverse pharmaceutical compounds. The cyclopentyl group is a desirable feature in medicinal chemistry as it can enhance the potency and selectivity of drug candidates.[2]
- **Organic Synthesis:** Researchers employ **3-Cyclopentylpropanal** in various organic reactions to create more complex molecules. Its aldehyde functionality allows for a wide range of chemical transformations.[2]

Experimental Protocols

1. Synthesis of **3-Cyclopentylpropanal**

A common method for the synthesis of **3-Cyclopentylpropanal** involves the oxidation of the corresponding alcohol, 3-cyclopentylpropan-1-ol.

- Starting Material: 3-Cyclopentylpropan-1-ol
- Reagent: Pyridinium chlorochromate (PCC)
- Solvent: Dichloromethane (CH_2Cl_2)

Procedure:

- Dissolve 3-cyclopentylpropan-1-ol in dichloromethane in a round-bottom flask.
- Add pyridinium chlorochromate (PCC) to the solution in portions while stirring.
- Allow the reaction mixture to stir at room temperature for several hours until the oxidation is complete (monitoring by TLC is recommended).
- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **3-Cyclopentylpropanal**.
- The crude product can be further purified by distillation under reduced pressure.

2. Analytical Characterization

The identity and purity of the synthesized **3-Cyclopentylpropanal** can be confirmed using standard analytical techniques.

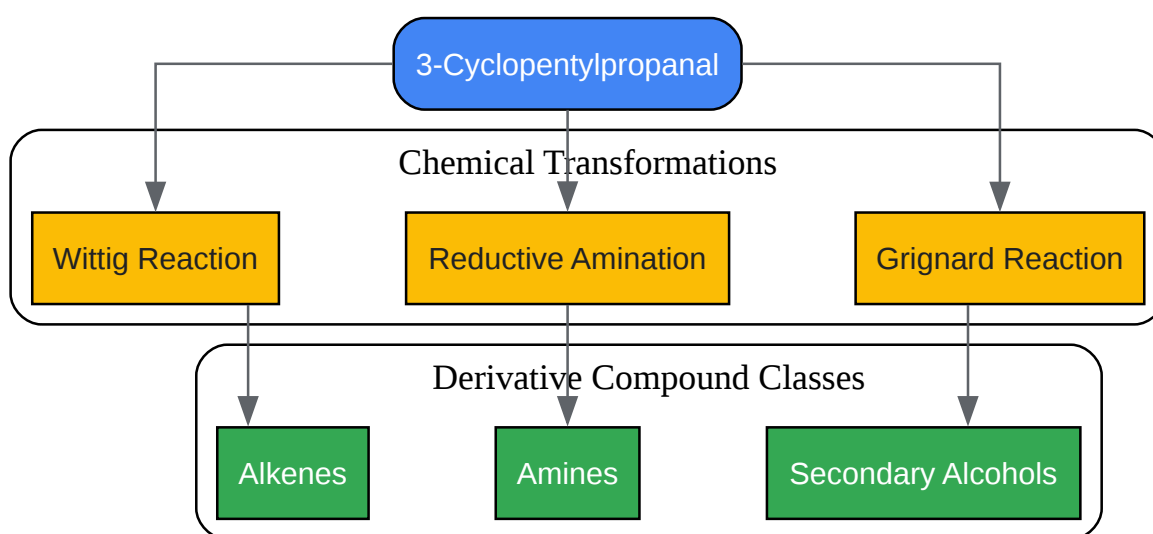
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the molecular structure of the compound.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is suitable for assessing the purity of the aldehyde and confirming its molecular weight.

Visualizations



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Caption: Synthetic pathway for **3-Cyclopentylpropanal** via oxidation.



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Caption: Role of **3-Cyclopentylpropanal** as a synthetic intermediate.

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References

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